

Diethyl 4-aminobenzylphosphonate safety and handling guidelines

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Compound of Interest

Compound Name:	Diethyl 4-aminobenzylphosphonate
Cat. No.:	B103891

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An In-depth Technical Guide to the Safe Handling of **Diethyl 4-aminobenzylphosphonate**

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **Diethyl 4-aminobenzylphosphonate** (DABP). Designed for researchers, chemists, and professionals in drug development, this document synthesizes information from authoritative safety data sheets and chemical databases to ensure a trustworthy and scientifically grounded approach to laboratory safety. The following sections detail the compound's properties, associated hazards, and the necessary control measures to mitigate risks during its use, storage, and disposal.

Compound Identification and Physicochemical Properties

Diethyl 4-aminobenzylphosphonate (CAS No: 20074-79-7) is an organophosphorus compound frequently utilized as a chemical intermediate in organic synthesis and pharmaceutical research.^{[1][2]} A precise understanding of its physical and chemical properties is fundamental to its safe handling.

Property	Value	Source(s)
CAS Number	20074-79-7	[3][4]
Molecular Formula	C ₁₁ H ₁₈ NO ₃ P	[5][6]
Molecular Weight	243.24 g/mol	[4][6]
Appearance	White to beige or light brown crystals or crystalline powder	[2][5][7]
Melting Point	90 - 94 °C (194 - 201.2 °F)	[7][8]
Boiling Point	~383.3 °C at 760 mmHg (Predicted)	[2][7]
Solubility	Soluble in organic solvents like methylene chloride, acetone, and benzene. Insoluble in water.	[1][2]
Synonyms	p-aminobenzylphosphonic acid diethyl ester, Diethyl (p-aminobenzyl)phosphonate	[1][3][4]

Hazard Identification and Risk Assessment

While some regulatory frameworks may not classify **Diethyl 4-aminobenzylphosphonate** as hazardous, aggregated data from multiple suppliers provides a more complete safety profile.[3] The Globally Harmonized System (GHS) classifications, as reported in multiple notifications, indicate specific irritant properties that must be addressed.[4]

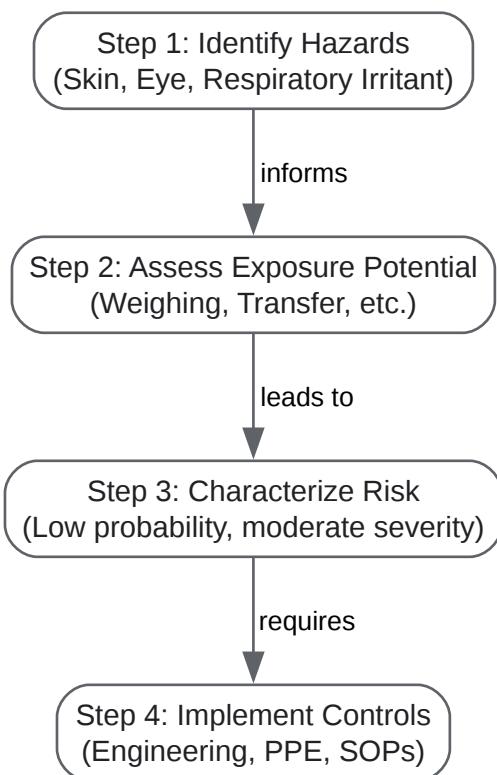
GHS Hazard Classifications:[4]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

NFPA 704 Ratings:[3][7]

- Health: 0 (Poses no health hazard beyond that of ordinary combustible materials)
- Flammability: 1 (Requires considerable preheating before ignition can occur)
- Instability/Reactivity: 0 (Normally stable)

The primary risks associated with this compound are irritation upon direct contact with the skin, eyes, or respiratory system. Therefore, a thorough risk assessment is crucial before any handling procedures are initiated.



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Caption: Risk assessment workflow for handling DABP.

Engineering Controls and Personal Protective Equipment (PPE)

To mitigate the identified risks of irritation, a multi-layered approach combining engineering controls and appropriate PPE is required. The causality is clear: because the compound is an

irritant, particularly in powdered form, controls must be implemented to prevent contact and inhalation.[4]

Engineering Controls:

- Ventilation: All handling of **Diethyl 4-aminobenzylphosphonate** powder should be conducted in a well-ventilated area.[9] A certified chemical fume hood is the preferred engineering control to minimize inhalation of dust.[7]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate vicinity of the workstation.[10]

Personal Protective Equipment (PPE): The selection of PPE is the final barrier between the researcher and the chemical.

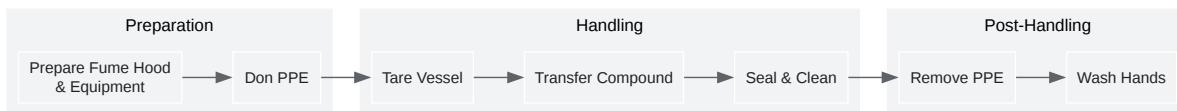
Protection Type	Specification	Rationale & Source(s)
Eye/Face	ANSI Z87.1-compliant safety glasses with side shields or chemical safety goggles.	Prevents eye contact with airborne particles, which can cause serious irritation.[3][4][9]
Skin	Chemical-resistant gloves (e.g., Nitrile) and a lab coat. Wear appropriate protective clothing to prevent skin exposure.	Prevents skin irritation upon direct contact. Contaminated clothing should be removed and washed before reuse.[3][4][9]
Respiratory	Not required under normal use conditions with adequate engineering controls. If dust is generated, a NIOSH-approved particle filter or dust respirator should be used.	Prevents respiratory tract irritation from inhalation of the powder.[3][7][9]

Standard Operating Procedures for Safe Handling

Adherence to a strict, step-by-step protocol is essential for minimizing exposure and ensuring reproducible safety.

Protocol for Weighing and Transferring Solid DABP:

- Preparation: Ensure the chemical fume hood is operational. Decontaminate the work surface. Assemble all necessary equipment (spatulas, weigh boats, receiving vessel).
- Don PPE: Put on a lab coat, safety glasses, and appropriate gloves.
- Tare Vessel: Place the receiving container on the analytical balance within the fume hood and tare the balance.
- Transfer: Carefully open the **Diethyl 4-aminobenzylphosphonate** container. Use a clean spatula to gently transfer the desired amount of powder to the tared container. Avoid creating dust.
- Seal and Clean: Securely close the primary container. Clean any residual powder from the spatula and work surface using a damp wipe, ensuring the waste is disposed of correctly.
- Post-Handling: Remove gloves and wash hands thoroughly with soap and water.[\[3\]](#)



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Caption: Workflow for safe handling of powdered DABP.

Storage and Chemical Stability

Proper storage is critical to maintaining the compound's integrity and preventing hazardous situations.

- Conditions: Store in a dry, cool, and well-ventilated place.[\[3\]](#)[\[9\]](#) The container must be kept tightly closed to prevent moisture absorption and contamination.[\[3\]](#)

- Stability: The compound is stable under normal storage conditions.[3]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[3] Such contact can lead to exothermic reactions and create a hazardous environment.
- Conditions to Avoid: Incompatible products should not be stored in close proximity.[3]

Emergency Procedures

In the event of an accidental release or exposure, immediate and correct action is vital.

First Aid Measures:

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.	[3][7][8]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.	[3][8]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	[3][8][9]
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately. If possible, drink milk afterwards.	[3][7][8]

Spill Response Protocol: For a small laboratory spill, follow these steps:



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Caption: Emergency spill response flowchart.

Personal precautions include ensuring adequate ventilation and using the correct PPE.^[3] The spilled material should be swept up and shoveled into suitable, closed containers for disposal.

^[3]^[11] Avoid creating dust during cleanup.^[7]

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.^[7]

- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and phosphorus oxides.[3][10]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Waste Disposal

Chemical waste must be managed in compliance with all federal, state, and local environmental regulations.[3]

- Procedure: Unused **Diethyl 4-aminobenzylphosphonate** and contaminated disposal materials should be collected in a suitable, labeled container.
- Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[3]
- Prohibition: Do not empty into drains or release into the environment.[3] The material should be disposed of by a licensed chemical destruction plant or through controlled incineration.[9]

Toxicological Profile

The toxicological properties of **Diethyl 4-aminobenzylphosphonate** have not been thoroughly investigated.[12]

- Acute Effects: The primary known health effects are skin, eye, and respiratory irritation, as indicated by GHS classifications.[4] No specific LD50 or LC50 data is available in the consulted resources.[3][8]
- Chronic Effects: No information is available regarding carcinogenicity, mutagenicity, or reproductive toxicity.[3][12]
- General Caution: As an organophosphorus compound, caution is warranted, as some compounds in this class can exhibit toxicity.[1]

Conclusion

Diethyl 4-aminobenzylphosphonate is a valuable research chemical that can be handled safely by adhering to the guidelines outlined in this document. The core principles of safety involve a thorough understanding of its irritant hazards, the consistent use of engineering controls and personal protective equipment, adherence to established handling protocols, and preparation for emergency situations. By integrating these practices into all laboratory workflows, researchers can effectively mitigate risks and maintain a safe working environment.

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